Technical Guide: Tandospirone-d8 Citrate – Sourcing, Pricing, and Bioanalytical Application

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Compound of Interest

Compound Name:	*Tandospirone-d8 Citrate*
Cat. No.:	*B1164083*

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Executive Summary

Tandospirone-d8 Citrate is the stable isotope-labeled analog of Tandospirone, a partial 5-HT1A agonist used primarily as an anxiolytic and antidepressant. In the context of drug development and clinical pharmacology, this deuterated compound serves as the "Gold Standard" Internal Standard (IS) for the precise quantification of Tandospirone in biological matrices (plasma, serum, urine) via LC-MS/MS.

This guide provides a technical breakdown of the compound's chemical identity, a strategic analysis of the global supplier landscape and pricing dynamics, and a validated framework for its application in bioanalytical assays.

Part 1: Chemical Identity & Technical Specifications

To ensure assay reproducibility, the Internal Standard must meet rigorous isotopic and chemical purity standards. The "d8" designation typically refers to the substitution of eight hydrogen atoms with deuterium, most commonly on the butyl linker or the piperazine ring, depending on the synthesis route.

Technical Data Profile

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Parameter	Specification
Compound Name	Tandospirone-d8 Citrate
Chemical Name	(1S,2R,6S,7R)-4-[4-(4-pyrimidin-2-ylpiperazin-1-yl)butyl-d8]-4-azatricyclo[5.2.1.0^2,6]decane-3,5-dione citrate
CAS Number	1794835-73-6 (Note: CAS may vary by specific labeling position; often listed as "NA" in catalogs)
Molecular Formula	$C_{21}H_{21}D_8N_5O_2$[1][2][3][4][5] · $C_6H_8O_7$
Molecular Weight	~583.66 g/mol (Free base d8: ~391.5 g/mol + Citrate: 192.12 g/mol)
Isotopic Purity	≥ 98% atom D (Critical to minimize contribution to the M+0 channel)
Chemical Purity	≥ 98% (HPLC)
Solubility	Soluble in DMSO, Methanol, Water (slightly)
Form	White to off-white solid

> *Critical Note on Structure: The specific position of the deuterium labels (e.g., butyl-d8 vs. piperazine-d8) dictates the selection of MRM transitions. If the label is on the butyl chain, fragmentation that yields the 1-(2-pyrimidinyl)piperazine (1-PP) moiety will result in the loss of the label, rendering the IS useless for that specific transition.*

Part 2: Global Supplier Landscape & Pricing

The market for deuterated standards is bifurcated into Catalog Suppliers (stock available) and Custom Synthesis CROs (made to order). Pricing is opaque and volume-dependent.

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Supplier Tier Analysis

Supplier Tier	Representative Companies	Availability	Typical Pack Size	Estimated Price Range (USD)
Tier 1: Major Catalogs	Toronto Research Chemicals (TRC), Cayman Chemical, Merck/Sigma	High (Stock)	1 mg, 2.5 mg, 10 mg	$450 - $800 / 1mg
Tier 2: Isotope Specialists	C/D/N Isotopes, Alsachim, Clearsynth, Simson Pharma	Moderate (Stock/Lead time)	1 mg - 100 mg	$300 - $600 / 1mg (Bulk discounts available)
Tier 3: Custom CROs	Vareum, BOC Sciences, Various Chinese CROs	Low (Lead time 4-8 weeks)	>100 mg	Inquire (High setup fee, low unit cost)

Pricing Dynamics & Cost Drivers

Pricing for Tandospirone-d8 is driven by three factors:

- Synthetic Complexity: Introducing 8 deuterium atoms requires expensive deuterated precursors (e.g., 1,4-dibromobutane-d8).
- Isotopic Enrichment: Higher enrichment (>99% D) reduces "cross-talk" with the analyte signal, commanding a premium.
- Certification: GMP-grade reference standards cost 10-20x more than R&D grade due to the required CoA documentation (NMR, HPLC, TGA, Water Content).

Budgeting Recommendation: For a standard pharmacokinetic (PK) study (approx. 1,000 samples), a 10 mg pack is usually sufficient if prepared as a concentrated stock solution (1 mg/mL) and diluted to a working IS concentration of ~50-100 ng/mL.

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Part 3: Bioanalytical Application (LC-MS/MS)

The "Isotopic Trap": Method Development Strategy

When using Tandospirone-d8 (specifically the butyl-d8 variant), standard MRM transitions must be carefully selected.

- Analyte (Tandospirone): Precursor 384.2

  Product 122.1 (Pyrimidine ring) or 165.1 (1-PP).

- Internal Standard (Tandospirone-d8): Precursor 392.2.
  - Risk: If you monitor the transition to 122.1 or 165.1, you may lose the deuterium label if it is located on the butyl chain, making the IS indistinguishable from the analyte or metabolite.
  - Solution: Monitor a transition that retains the butyl chain, such as the loss of the pyrimidine group, or ensure the d8 label is on the piperazine ring.

Validated Protocol Workflow

The following protocol outlines a robust Liquid-Liquid Extraction (LLE) method suitable for human plasma.

1. Reagent Preparation

- Stock Solution: Dissolve 1 mg **Tandospirone-d8 Citrate** in 1 mL DMSO (1 mg/mL). Store at -20°C.
- Working IS Solution: Dilute Stock to 50 ng/mL in 50:50 Methanol:Water.

2. Sample Extraction (LLE)

- Aliquot: Transfer 200 µL of plasma into a glass tube.
- Spike: Add 20 µL of Working IS Solution. Vortex for 30s.
- Alkalinize: Add 100 µL of 0.1 M NaOH (increases extraction efficiency of basic drugs).

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- Extract: Add 3 mL of MTBE (Methyl tert-butyl ether).
- Agitate: Shaker for 10 min; Centrifuge at 4000 rpm for 5 min.
- Concentrate: Transfer organic layer to a clean tube; evaporate to dryness under Nitrogen at 40°C.
- Reconstitute: Dissolve residue in 100 µL Mobile Phase.

3. LC-MS/MS Conditions

- Column: C18 (e.g., Waters XBridge or Agilent Zorbax), 3.5 µm, 2.1 x 50 mm.
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.[6]
  - Gradient: 10% B to 90% B over 3.0 min.
- Flow Rate: 0.4 mL/min.

Workflow Visualization

The following diagram illustrates the critical path for bioanalysis, highlighting the decision point for MRM transition selection to avoid the "Isotopic Trap."

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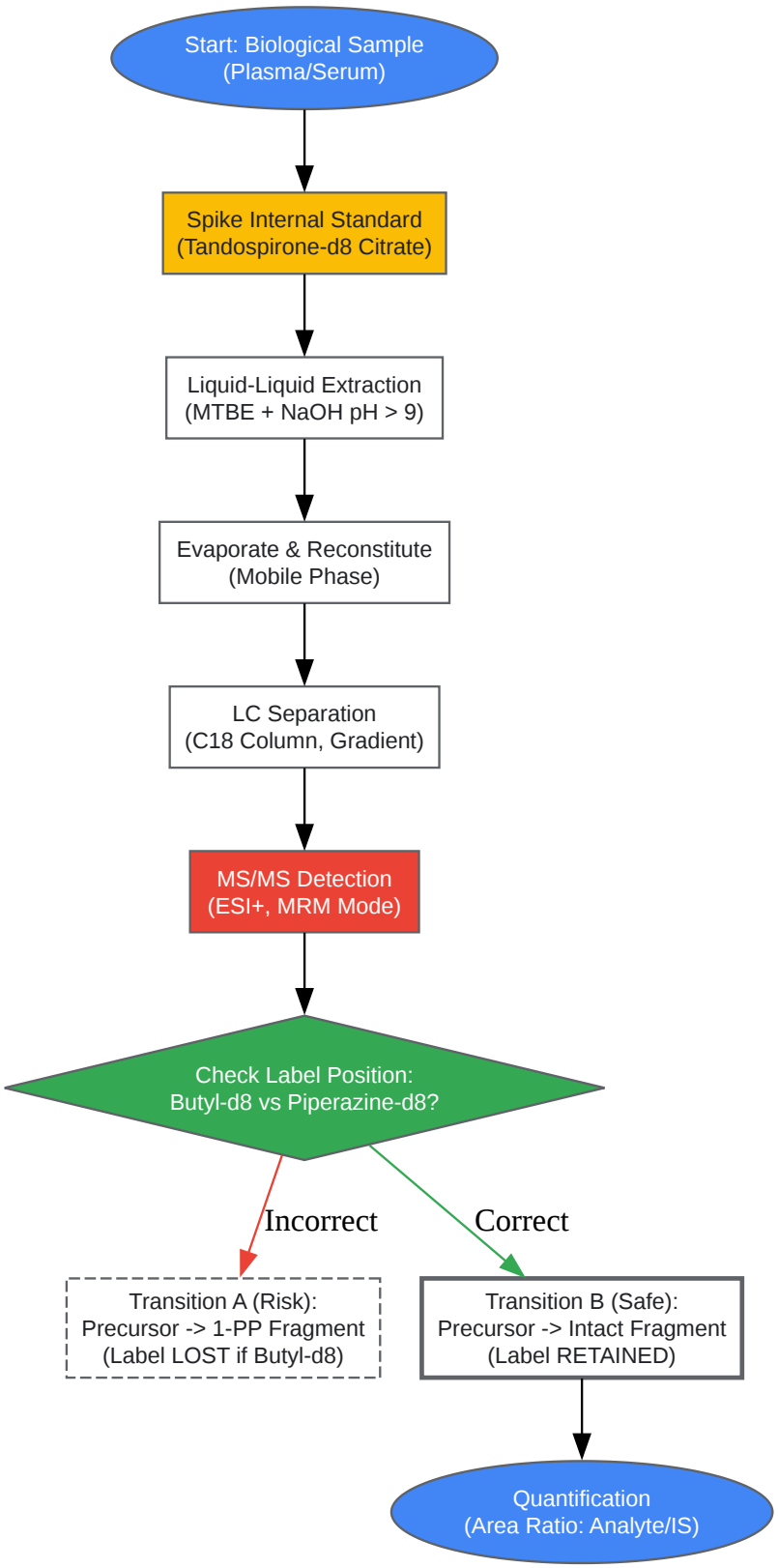

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Caption: Figure 1: Critical LC-MS/MS workflow emphasizing the selection of MRM transitions to preserve isotopic distinction.

Part 4: Handling, Storage, and Stability

Deuterated standards are chemically stable but can be prone to deuterium-hydrogen exchange (D/H exchange) if stored improperly in protic solvents for extended periods, although C-D bonds are generally robust.

- Storage (Solid): Store at -20°C or -80°C in a desiccator. Protect from light.
- Storage (Solution): Stock solutions in DMSO or Methanol are stable for ~6 months at -20°C. Avoid aqueous dilution until the day of use.
- Handling: Tandospirone Citrate is hygroscopic. Allow the vial to equilibrate to room temperature before opening to prevent moisture condensation, which degrades the citrate salt form.

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